

CAS number and synonyms for Barium oleate

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Compound of Interest

Compound Name: *Barium oleate*

Cat. No.: *B1609195*

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An In-depth Technical Guide to **Barium Oleate**

CAS Number: 591-65-1

Synonyms

Barium oleate is known by several other names in scientific literature and commercial listings. These include:

- Barium dioleate[1][2]
- 9-Octadecenoic acid (9Z)-, barium salt[1][2]
- Barium bisoleate[1][2]
- Bis[(Z)-9-octadecenoic acid]barium salt[1][2]
- Dioleic acid barium salt[1][2]
- 9-Octadecenoicacid(Z)-,bariumsalt[1][2]
- Bariumdoleat[1][2]

Chemical and Physical Properties

Barium oleate is a barium salt of oleic acid. It is a white, crystalline powder that is soluble in hot water and can form stable emulsions.[3] It is primarily used as a stabilizer and lubricant in

the production of plastics and rubber.[2]

Property	Value	Source
Molecular Formula	C ₃₆ H ₆₆ BaO ₄	[1][2][4]
Molecular Weight	700.23 g/mol	[1][2][4]
Appearance	White crystalline powder	[3]
Boiling Point	360°C at 760 mmHg	[3][5]
Flash Point	270.1°C	[3][5]
Vapor Pressure	3.7E-06 mmHg at 25°C	[3]

Experimental Protocols

Synthesis of Barium Oleate

Several methods are employed for the synthesis of **barium oleate**, with solution-based precipitation being a primary strategy.[1]

1. Direct Acid-Base Neutralization

This is the most straightforward method, involving the reaction of a barium precursor with oleic acid. The reaction is typically carried out in a solvent where the reactants are soluble.

- Reactants: A barium precursor (e.g., Barium oxide (BaO), Barium hydroxide (Ba(OH)₂)) and oleic acid (C₁₈H₃₄O₂).
- Solvent: Aqueous or alcohol-based solvents.[1]
- Procedure:
 - Dissolve the barium precursor in the chosen solvent.
 - Add oleic acid to the solution.
 - Heat the mixture to between 90-150°C with stirring to facilitate the reaction.[1]

- The insoluble **barium oleate** precipitates out of the solution.
- The precipitate is then separated from the solvent, for example, through filtration.
- The collected product is washed and dried.

2. Ion Exchange (Metathesis Reaction)

This method can yield high-purity **barium oleate** and is suitable for industrial-scale production.

[1] It involves the reaction of a soluble barium salt with an oleate salt.

- Reactants: A soluble barium salt (e.g., Barium chloride (BaCl_2)) and an alkali or alkaline earth oleate (e.g., sodium oleate or potassium oleate).[1]
- Solvent System: A biphasic system of aqueous (water/ethanol) and non-polar organic (e.g., toluene, petroleum ether) solvents is used.[1]
- Procedure:
 - Dissolve the barium salt in the aqueous phase and the oleate salt in the organic phase.
 - Mix the two phases and heat the mixture to 80-200°C with vigorous stirring to promote the ion exchange reaction at the interface.[1]
 - Allow the phases to separate. **Barium oleate** will be in the organic phase, while the byproducts remain in the aqueous phase.[1]
 - Collect the organic phase.
 - Evaporate the solvent under vacuum to obtain the **barium oleate** product.[1]

Characterization of Barium Oleate

The structural and morphological properties of synthesized **barium oleate** are crucial for its applications and are typically investigated using the following techniques:

- X-ray Diffraction (XRD): This technique is fundamental for determining the crystallinity and crystal structure of the material.[1]

- Fourier-Transform Infrared Spectroscopy (FTIR): FTIR is used to confirm the coordination of the oleate ligand to the barium ion. The characteristic asymmetric stretching mode of the carboxylate group (COO^-) appears in the range of $1510\text{-}1540\text{ cm}^{-1}$, and the symmetric stretching mode is observed around $1408\text{-}1433\text{ cm}^{-1}$.^[1]
- Thermogravimetric Analysis (TGA): TGA is employed to study the thermal stability and decomposition of **barium oleate**.^[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{13}C and ^1H NMR can be used to analyze the molecular structure in solution.^[1]

Applications in Research and Development

Barium oleate serves as a versatile precursor for the synthesis of various barium-containing nanomaterials. Its thermal decomposition is a controllable method for producing nanostructures with specific morphologies.^[1]

Precursor in Nanoparticle Synthesis

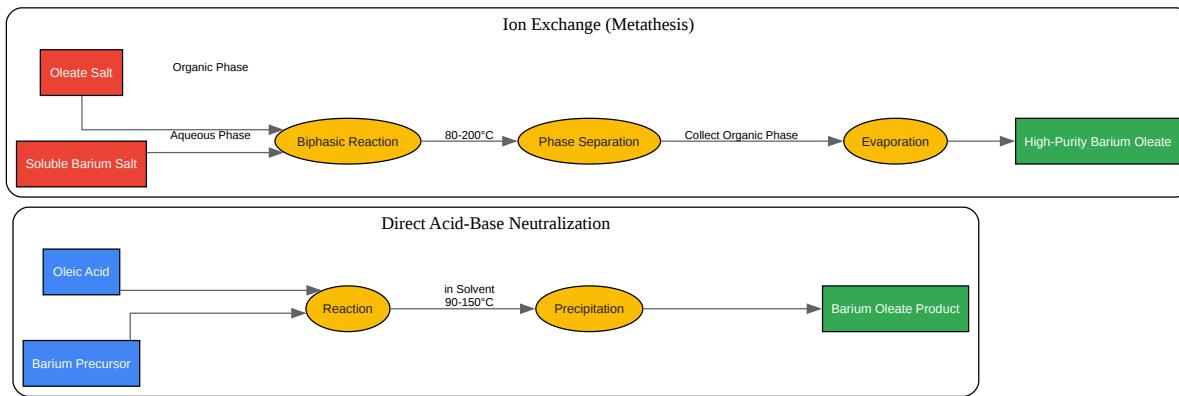
Barium oleate is instrumental in the synthesis of complex oxides like barium titanate (BaTiO_3) and barium hexaferrite (BHF) nanoparticles.^{[1][6]} In these syntheses, the oleate component acts not only as the source of barium but also as a capping agent that controls the growth and prevents the agglomeration of the newly formed nanoparticles.^[1]

Solvothermal Synthesis of BaTiO_3 Nanocrystals

A two-phase solvothermal approach can be used to produce BaTiO_3 nanocrystals.

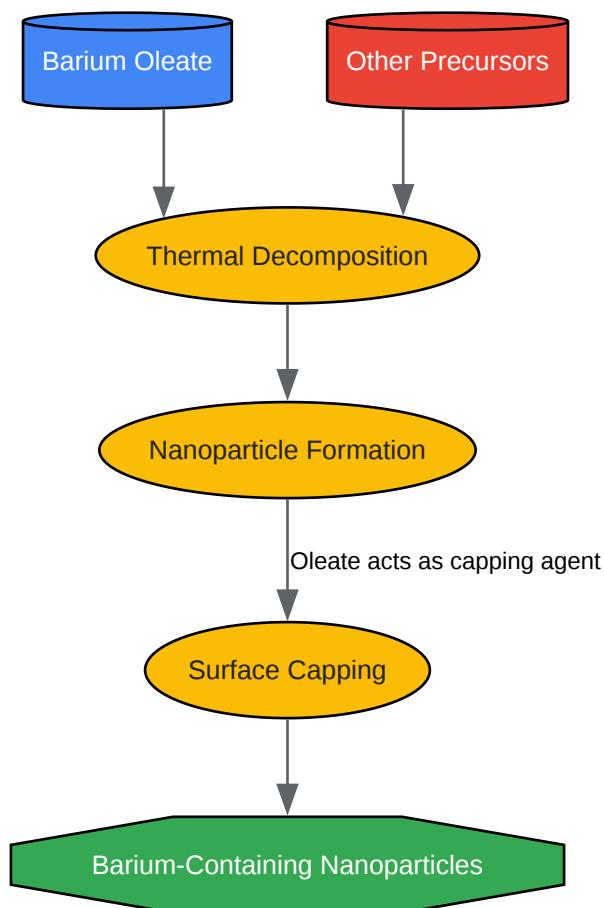
- Barium oleate** is first formed in an organic oil phase by reacting barium acetate with oleic acid.^[1]
- This oil phase is then mixed with an aqueous phase containing a titanium source.
- The reaction is carried out at the oil-water interface at 180°C .^[1]
- As BaTiO_3 nanocrystals form, they are capped by the oleate ligands and are extracted into the oil phase, which stops further growth and prevents aggregation.^[1]

Visualizations



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Caption: Synthesis pathways for **Barium Oleate**.



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Caption: Role of **Barium Oleate** in nanoparticle synthesis.

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